

Confirming the Identity of 12 β -Hydroxyganoderenic Acid B: A Spectral Data Comparison Guide

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Compound of Interest

Compound Name: 12 β -Hydroxyganoderenic acid B

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This guide provides a comprehensive comparison of the spectral data for **12 β -Hydroxyganoderenic acid B**, a triterpenoid isolated from *Ganoderma lucidum*, against a closely related compound, Ganoderic acid B. By presenting detailed Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data, this document serves as a valuable resource for the unambiguous identification and characterization of this pharmacologically significant molecule.

Introduction

12 β -Hydroxyganoderenic acid B, also known as Ganoderic acid C6, is a member of the highly oxygenated lanostane-type triterpenoids found in the medicinal mushroom *Ganoderma lucidum*. These compounds are of significant interest to the scientific community due to their diverse biological activities. Accurate identification of individual ganoderic acids is crucial for further pharmacological studies and drug development. This guide outlines the key spectral features that differentiate **12 β -Hydroxyganoderenic acid B** from its structural analog, Ganoderic acid B, providing a clear and concise methodology for its confirmation.

Spectral Data Comparison

The following tables summarize the key ^1H and ^{13}C NMR and mass spectrometry data for **12 β -Hydroxyganoderenic acid B** and Ganoderic acid B.

Table 1: ^1H NMR Spectral Data (CDCl_3)

Proton	12 β -Hydroxyganoderenic acid B (Ganoderic acid C6) Chemical Shift (δ ppm, J in Hz)[1]	Ganoderic acid B Chemical Shift (δ ppm)
H-18	0.64 (3H, s)	Data not available
H-29	0.90 (3H, s)	Data not available
H-28	1.03 (3H, s)	Data not available
H-21	1.12 (3H, d, J = 6.0)	Data not available
H-27	1.16 (3H, d, J = 7.2)	Data not available
H-19	1.37 (3H, s)	Data not available
H-30	1.69 (3H, s)	Data not available
H-12	4.34 (in CDCl_3)	-

Table 2: ^{13}C NMR Spectral Data (CDCl_3)

Carbon	12 β -Hydroxyganoderenic acid B (Ganoderic acid C6) Chemical Shift (δ ppm)	Ganoderic acid B Chemical Shift (δ ppm)
C-12	79.2	-
Other carbons	Data not fully available in searched documents	Data not available

Table 3: Mass Spectrometry Data

Compound	Molecular Formula	Molecular Weight	Mass Spectrometry (m/z)
12β-Hydroxyganoderenic acid B	C ₃₀ H ₄₂ O ₈	530.65	530 (M ⁺)[1]
Ganoderic acid B	C ₃₀ H ₄₄ O ₇	516.67	Data not available

Experimental Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectra are typically recorded on a 400 MHz or 500 MHz spectrometer. The sample is dissolved in deuterated chloroform (CDCl₃) with tetramethylsilane (TMS) used as an internal standard.

- ¹H NMR: The data is acquired with a sufficient number of scans to obtain a good signal-to-noise ratio. Chemical shifts are reported in parts per million (ppm) relative to TMS (δ 0.00), and coupling constants (J) are reported in Hertz (Hz).
- ¹³C NMR: The data is acquired using a proton-decoupled pulse sequence. Chemical shifts are reported in ppm relative to the CDCl₃ solvent signal (δ 77.0).

Mass Spectrometry (MS)

Mass spectra are obtained using an electron ionization (EI) or electrospray ionization (ESI) source. High-resolution mass spectrometry (HRMS) is used to confirm the elemental composition of the molecule.

Mandatory Visualizations

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Discussion

The key differentiating feature for **12 β -Hydroxyganoderenic acid B** is the presence of a hydroxyl group at the C-12 position. This is clearly indicated in the ^1H NMR spectrum by a signal around δ 4.34 ppm in CDCl_3 . Furthermore, the ^{13}C NMR spectrum shows a characteristic signal for the carbon bearing the hydroxyl group at approximately δ 79.2 ppm. These two signals are absent in the spectra of Ganoderic acid B.

The mass spectrometry data further corroborates the identity, with the molecular ion peak at m/z 530 corresponding to the molecular formula $\text{C}_{30}\text{H}_{42}\text{O}_8$ for **12 β -Hydroxyganoderenic acid B**.

Conclusion

The combination of ^1H NMR, ^{13}C NMR, and mass spectrometry provides a robust and reliable method for the confirmation of the identity of **12 β -Hydroxyganoderenic acid B**. The presence of the characteristic signals for the 12 β -hydroxyl group in both ^1H and ^{13}C NMR spectra, along with the correct molecular weight determined by mass spectrometry, allows for its unambiguous differentiation from other related ganoderic acids. This guide provides the necessary spectral data and experimental framework to assist researchers in the accurate identification of this important natural product.

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References

- 1. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
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